

An In-depth Technical Guide to 2-Nitroamino-2-imidazoline

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Compound of Interest

Compound Name: 2-Nitroamino-2-imidazoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Nitroamino-2-imidazoline**, a key intermediate in the synthesis of neonicotinoid insecticides. The document details its chemical and physical properties, outlines its synthesis and role in the production of Imidacloprid, and discusses its biological significance.

Core Chemical and Physical Properties

2-Nitroamino-2-imidazoline, also known as 2-(Nitroimino)imidazolidine, is a heterocyclic compound. Its fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₆ N ₄ O ₂	[1]
Molecular Weight	130.11 g/mol	[1]
CAS Number	5465-96-3	[1]
Appearance	White to almost white crystalline powder	
Melting Point	Approximately 232-234 °C	[2]
Solubility	Soluble in Dimethylformamide (DMF)	[3]

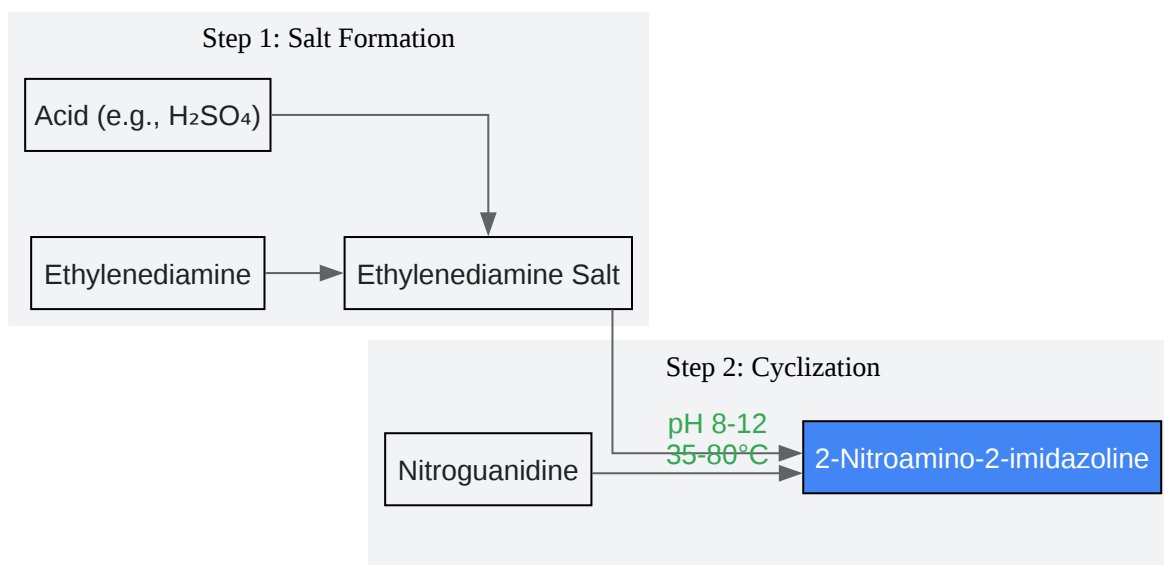
Synthesis and Experimental Protocols

2-Nitroamino-2-imidazoline is primarily synthesized through the reaction of nitroguanidine with ethylenediamine. This process typically involves the initial formation of an ethylenediamine salt by reacting ethylenediamine with an acid, such as sulfuric, hydrochloric, or phosphoric acid.^[2] The resulting salt is then reacted with nitroguanidine to yield **2-Nitroamino-2-imidazoline**.^[2]

Synthesis of 2-Nitroamino-2-imidazoline

While specific industrial protocols may vary, a general laboratory-scale synthesis can be described as follows:

- **Formation of Ethylenediamine Salt:** Ethylenediamine is reacted with an acid (e.g., sulfuric acid) to form the corresponding salt.
- **Reaction with Nitroguanidine:** The ethylenediamine salt is then reacted with nitroguanidine.
- **Reaction Conditions:** The reaction is typically carried out at a temperature ranging from 35-80°C for a duration of 0.5 to 12 hours.^[2] The pH of the reaction mixture is maintained between 8 and 12 using a base such as potassium hydroxide, ammonia, or liquid caustic soda.^[2]
- **Purification:** The final product, **2-Nitroamino-2-imidazoline**, is obtained through filtration and drying.^[2]



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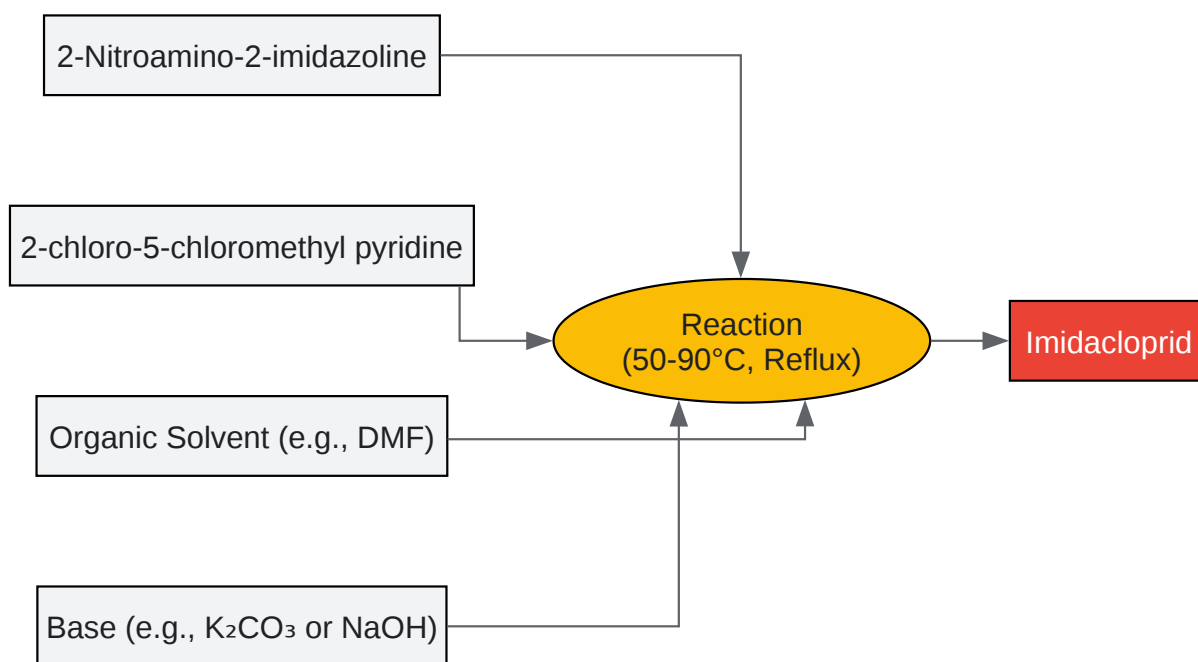
Synthesis of **2-Nitroamino-2-imidazoline**.

Use in the Synthesis of Imidacloprid

2-Nitroamino-2-imidazoline is a crucial precursor in the industrial synthesis of the widely used neonicotinoid insecticide, Imidacloprid.[1][4] The synthesis involves the reaction of **2-Nitroamino-2-imidazoline** with 2-chloro-5-chloromethyl pyridine.

- **Reaction Setup:** **2-Nitroamino-2-imidazoline** is dissolved in an organic solvent, such as N,N-dimethylformamide (DMF), in a reaction vessel.
- **Addition of Base:** A base, typically an alkali carbonate like potassium carbonate or sodium hydroxide, is added to the mixture.[3][5]
- **Addition of Pyridine Derivative:** 2-chloro-5-chloromethyl pyridine is then added, often dropwise, to the reaction mixture.[3][5]

- **Reaction Conditions:** The reaction is typically carried out under reflux conditions at temperatures ranging from 50-90°C for several hours.[3][5]
- **Workup and Purification:** After the reaction is complete, the mixture is worked up to isolate and purify the final product, Imidacloprid. This may involve adjusting the pH, removing the solvent, and recrystallization.[3]



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Synthesis of Imidacloprid.

Biological Significance and Signaling Pathways

Currently, there is a lack of scientific literature describing specific signaling pathways in which **2-Nitroamino-2-imidazoline** acts as a primary signaling molecule. Its principal biological relevance lies in its role as a synthetic intermediate for neonicotinoid insecticides.

The final product, Imidacloprid, and other neonicotinoids, function as agonists of the nicotinic acetylcholine receptors (nAChRs) in insects.[6] This interaction leads to the overstimulation of

the insect's nervous system, resulting in paralysis and death. The selectivity of neonicotinoids for insect nAChRs over mammalian receptors is a key factor in their use as insecticides.



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Mechanism of Action of Imidacloprid.

In summary, **2-Nitroamino-2-imidazoline** is a compound of significant interest in the field of agrochemistry due to its indispensable role in the synthesis of Imidacloprid. While its direct biological activity and involvement in signaling pathways are not well-documented, its chemical properties and reactivity are central to the production of a major class of insecticides. Further research into the biological effects of this intermediate and its potential derivatives could open new avenues in drug and pesticide development.

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